

# Safeguarding Your Research: A Comprehensive Guide to Handling Momordin II

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## Compound of Interest

Compound Name: Momordin II

Cat. No.: B14095388

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Momordin II**, a ribosome-inactivating protein. Adherence to these protocols is critical to mitigate risks and ensure the integrity of your research.

## Hazard Identification and GHS Classification

**Momordin II** and its related compounds, such as Momordin Ic, are classified as hazardous substances. The Global Harmonized System (GHS) classification for related compounds provides a clear indication of the potential risks.

Hazard Class	GHS Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed[1]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

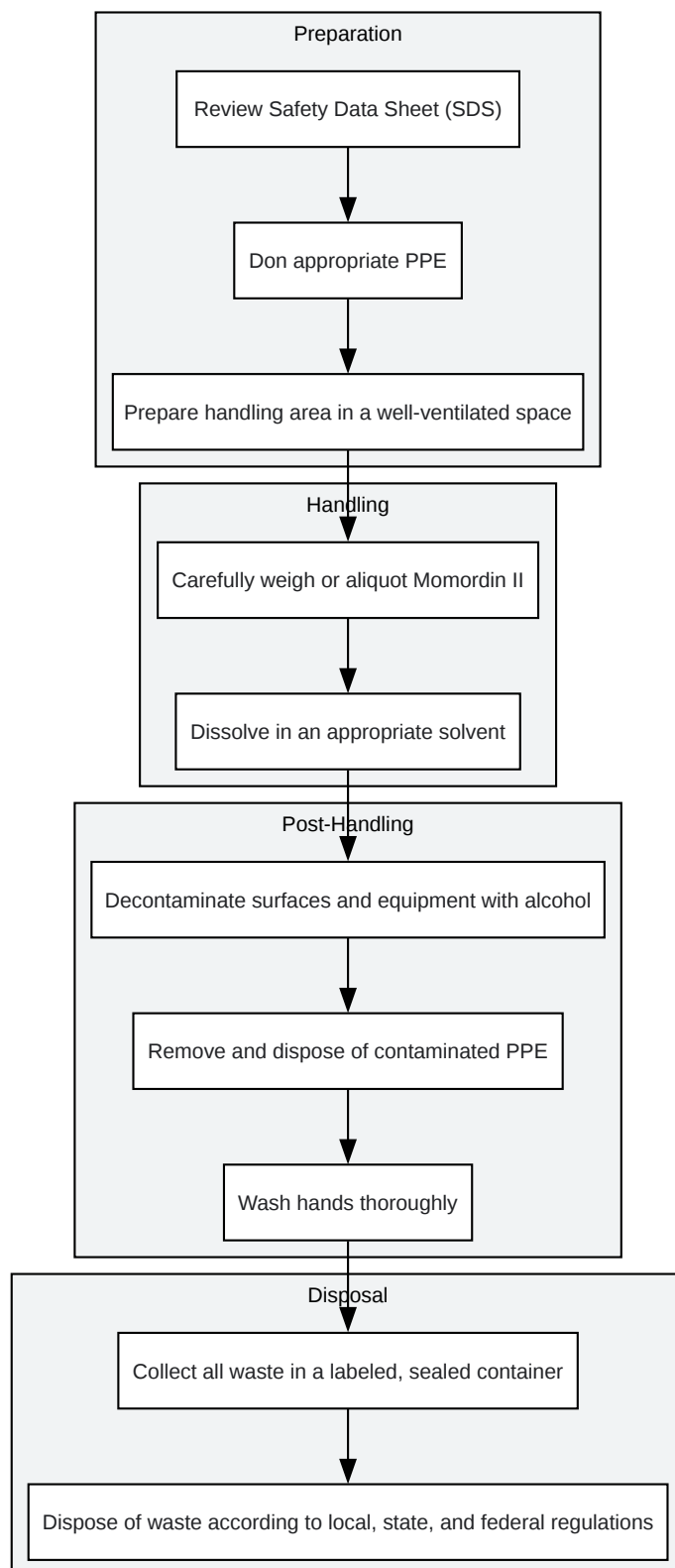
## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **Momordin II**. The following table outlines the required PPE.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Safety goggles or a face shield that fits tightly at the forehead.	EN 166 or equivalent
Hands	Chemical-resistant gloves (e.g., neoprene or nitrile rubber).	Ensure gloves are clean and free of tears before use.
Body	A liquid-tight lab coat or a disposable spray overall with a hood and elastic cuffs.	Certified workwear according to EN ISO 27065 is recommended.
Respiratory	A particle-filtering half mask or a half mask with appropriate filters.	Use in a well-ventilated area or with an appropriate exhaust ventilation system.
Feet	Closed-toe, chemical-resistant shoes or boots.	Neoprene or nitrile rubber boots are recommended.

## Safe Handling and Operational Plan

A systematic workflow is crucial to minimize exposure and contamination.



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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
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